

Tetraphenylarsonium chloride safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraphenylarsonium chloride

Cat. No.: B1201796

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Tetraphenylarsonium Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tetraphenylarsonium chloride**, a compound utilized in various research and development applications. Due to its potential health and environmental hazards, strict adherence to safety protocols is imperative.

Hazard Identification and Classification

Tetraphenylarsonium chloride is classified as a hazardous substance. It is acutely toxic if swallowed or inhaled and is very toxic to aquatic life with long-lasting effects.[1][2][3] Chronic exposure to arsenical compounds may lead to serious health issues.[4] It is also considered a cancer suspect agent.[4]

GHS Hazard Statements:

- H301: Toxic if swallowed.[1][3][5]
- H331: Toxic if inhaled.[1][3][5]
- H400: Very toxic to aquatic life.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1][3]

Quantitative Safety Data

A summary of the available quantitative data for **tetraphenylarsonium chloride** is presented below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value
Appearance	White powder solid[2]
Molecular Formula	C24H20AsCl[1]
Molecular Weight	418.79 g/mol [1]
Melting Point	256 - 259 °C / 492.8 - 498.2 °F[2]
Solubility	No data available
Flash Point	Not available[1][2]
Autoignition Temperature	Not available[1][2]

Table 2: Toxicological Data

Parameter	Value	Species
LD50 (Intravenous)	32 mg/kg[5]	Mouse

Note: Further comprehensive toxicological data is not readily available. All handling should proceed with the assumption of high toxicity.

Table 3: Occupational Exposure Limits

Component	Limit	Agency
Arsenic (as As)	0.5 mg/m ³ [5]	PEL (OSHA)
Arsenic	0.01 mg/m ³ TWA[4]	ACGIH

Experimental Protocols for Safe Handling

Adherence to the following protocols is mandatory when working with **tetraphenylarsonium chloride**.

Engineering Controls

- Ventilation: All work with **tetraphenylarsonium chloride**, especially handling the solid powder, must be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[2][4]} Facilities should be equipped with an eyewash station and a safety shower.^{[4][6]}
- Containment: Use appropriate containment measures to prevent the generation and spread of dust.^{[4][6]}

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented. The following are minimum requirements:

- Eye Protection: Wear chemical safety goggles or glasses with side shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.^{[2][4][6]} A face shield may be necessary for operations with a higher risk of splashing or dust generation.^[3]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat.^{[3][4][6]} Clothing should be flame-resistant and impervious.^[1] All gloves must be inspected before use.^[1]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved full-face respirator with a particulate filter is required.^{[1][2]}

Handling and Storage Procedures

- Handling:
 - Wash hands thoroughly after handling.^{[3][4]}
 - Avoid contact with skin, eyes, and clothing.^[3]

- Minimize dust generation and accumulation.[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Storage:
 - Store in a tightly closed container.[\[2\]](#)[\[4\]](#)[\[6\]](#)
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)[\[6\]](#)
 - Store locked up and away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[2\]](#)

Emergency and First Aid Procedures

Immediate action is crucial in the event of exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation. Seek immediate medical attention. [1] [2] [4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [3] [4] [6]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3] [4] [6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [4] [6]

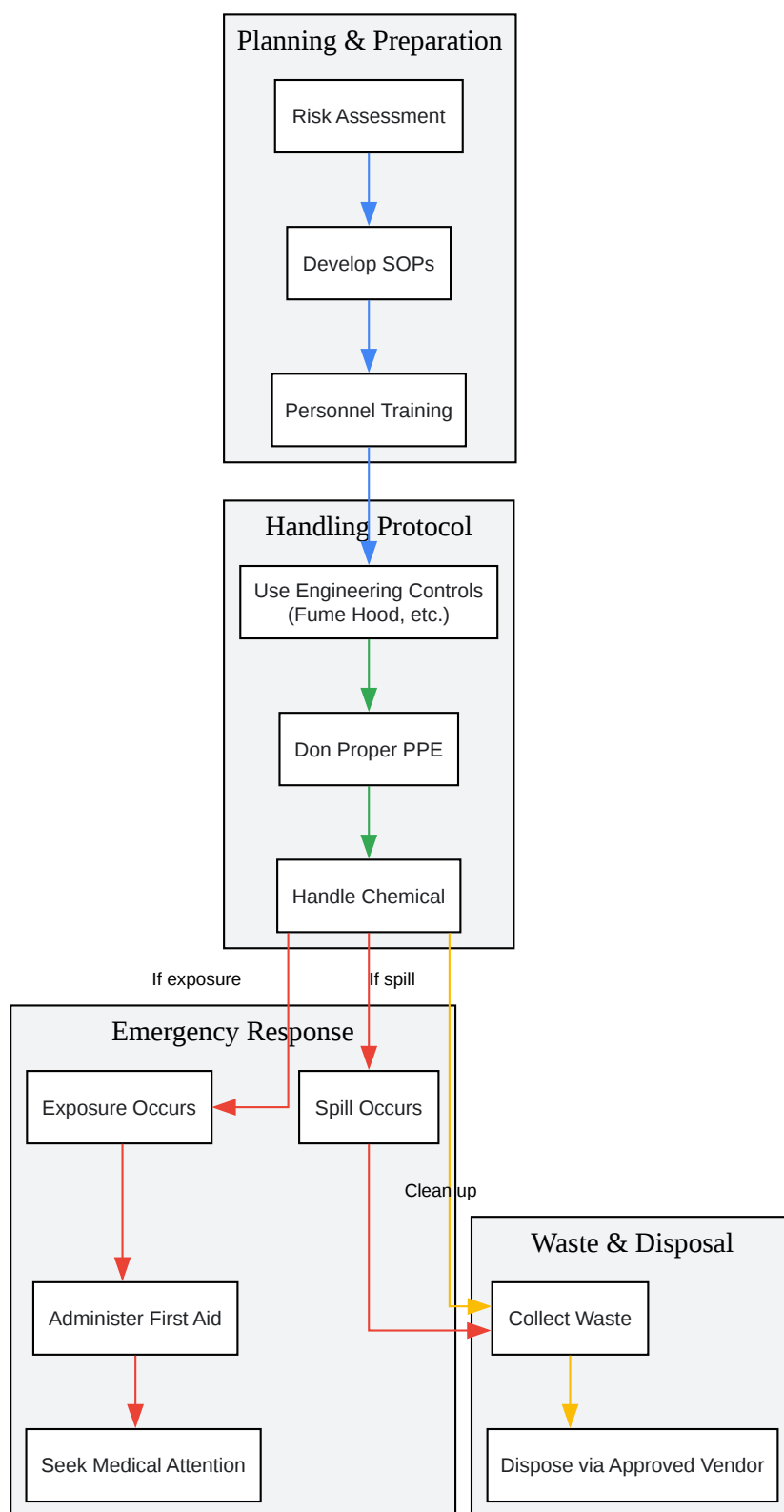
Accidental Release Measures

- Spill Cleanup:
 - Evacuate personnel from the area.
 - Wear appropriate PPE as described in section 3.2.
 - Avoid generating dust.[\[4\]](#)[\[6\]](#)
 - Carefully sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.[\[4\]](#)[\[6\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.

- Environmental Precautions:
 - Prevent the material from entering drains, sewers, or waterways, as it is very toxic to aquatic life.^[1]^[2]

Visualization of Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **tetraphenylarsonium chloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **tetraphenylarsonium chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. aksci.com [aksci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Tetraphenylarsonium chloride | C₂₄H₂₀AsCl | CID 68179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Tetraphenylarsonium chloride safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201796#tetraphenylarsonium-chloride-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com